

Application Notes and Protocols: Buchwald-Hartwig Amination of 2-Bromo-6-chlorobenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-6-chlorobenzaldehyde

Cat. No.: B1282812

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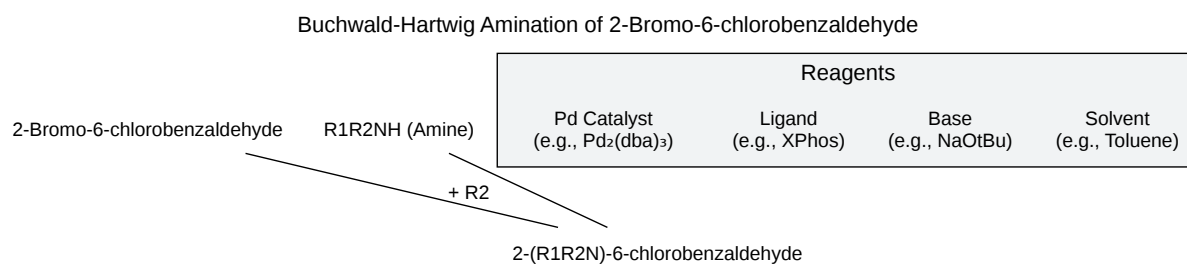
Introduction

The Buchwald-Hartwig amination is a powerful palladium-catalyzed cross-coupling reaction for the formation of carbon-nitrogen (C-N) bonds.[1][2][3] This reaction has become a cornerstone in medicinal chemistry and materials science due to its broad substrate scope and functional group tolerance, enabling the synthesis of arylamines from aryl halides.[4] The amination of di-halogenated benzaldehydes, such as **2-bromo-6-chlorobenzaldehyde**, presents a unique challenge due to the presence of two potential reactive sites for oxidative addition and the aldehyde functionality, which can participate in side reactions.[5] Selective amination at the more reactive C-Br bond is often desired.

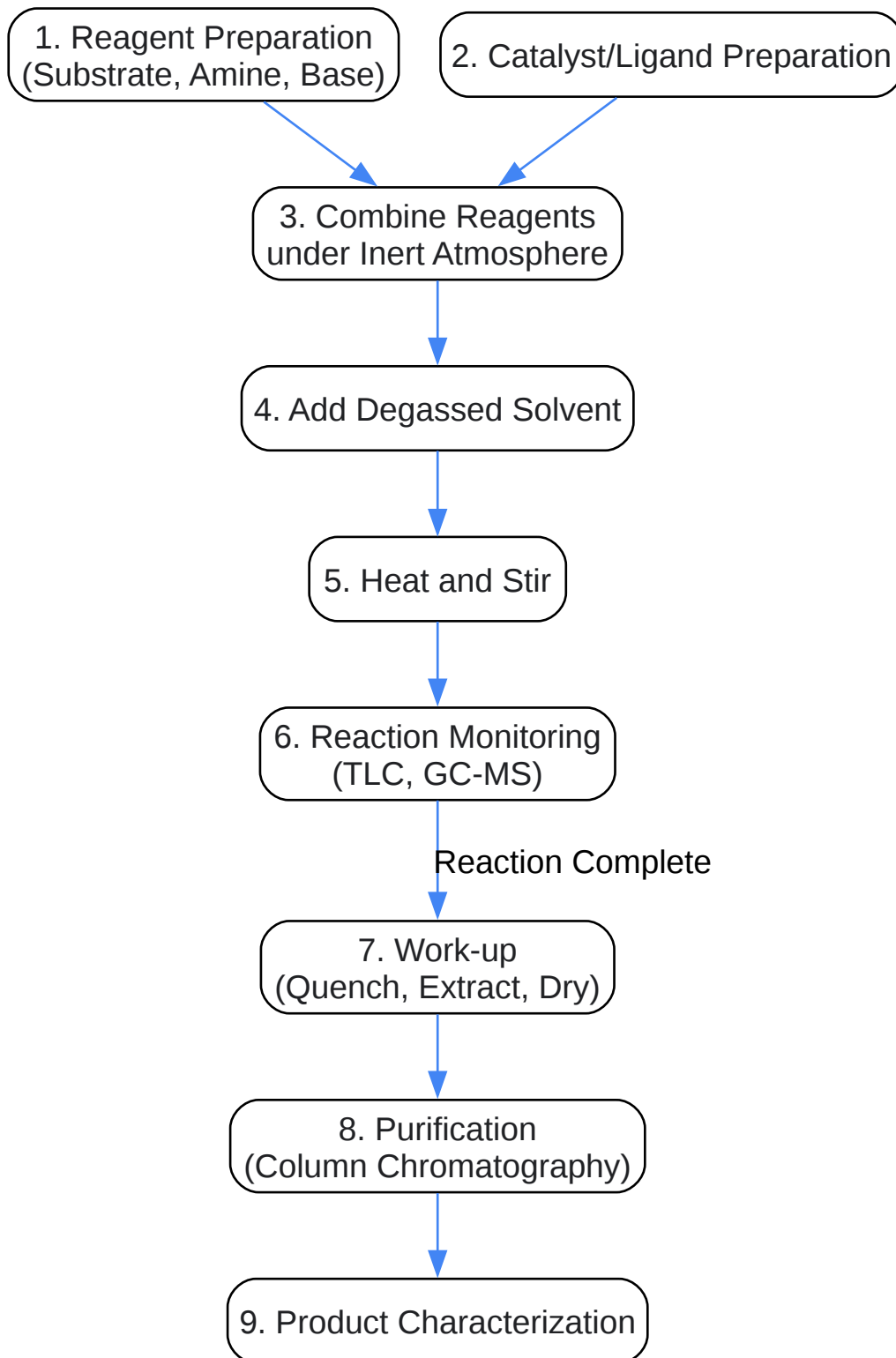
This document provides detailed application notes and a general protocol for the Buchwald-Hartwig amination of **2-bromo-6-chlorobenzaldehyde**. The protocol is a starting point and may require optimization depending on the specific amine coupling partner.

Reaction Scheme

The Buchwald-Hartwig amination of **2-bromo-6-chlorobenzaldehyde** with a primary or secondary amine proceeds via a palladium-catalyzed cycle to selectively form the C-N bond at the position of the bromine atom.



Experimental Workflow



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References

- 1. Metal–N-Heterocyclic Carbene Complexes in Buchwald–Hartwig Amination Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Buchwald-Hartwig Amination - Wordpress [reagents.acscipr.org]
- 3. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
- 4. Applications of Palladium-Catalyzed C–N Cross-Coupling Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
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